

Commercial Availability and Technical Guide for 6,6'-Dimethyl-3,3'-bipyridazine

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Compound of Interest

Compound Name: 6,6'-Dimethyl-3,3'-bipyridazine

Cat. No.: B1596921 Get Quote

This technical guide provides a comprehensive overview of **6,6'-Dimethyl-3,3'-bipyridazine**, including its commercial availability, physicochemical properties, synthesis, and potential applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

Commercial Availability and Suppliers

6,6'-Dimethyl-3,3'-bipyridazine is available from several chemical suppliers specializing in research chemicals and building blocks for organic synthesis. The purity and available quantities may vary between suppliers. Researchers are advised to request certificates of analysis for specific lot numbers to confirm purity.

Table 1: Commercial Suppliers of 6,6'-Dimethyl-3,3'-bipyridazine



Supplier	Website	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Benchchem	INVALID- LINK	24049-45-4	C10H10N4	186.21	Inquiry
Synchem	INVALID- LINK	24049-45-4	C10H10N4	186.21	Inquiry
Apollo Scientific	INVALID- LINK	24049-45-4	C10H10N4	186.21	95%+[1]
ChemicalBoo k	INVALID- LINK	24049-45-4	C10H10N4	186.21	Inquiry
BLDpharm	INVALID- LINK	24049-45-4	C10H10N4	186.21	Inquiry

Physicochemical and Spectroscopic Data

Detailed experimental data for **6,6'-Dimethyl-3,3'-bipyridazine** is not extensively reported in publicly available literature. The following tables summarize known and predicted properties.

Table 2: Physicochemical Properties of 6,6'-Dimethyl-3,3'-bipyridazine



Property	Value	Source	
CAS Number	24049-45-4	Chemical Supplier Catalogs	
Molecular Formula	C10H10N4	Chemical Supplier Catalogs	
Molecular Weight	186.21 g/mol	Chemical Supplier Catalogs	
Appearance	Off-white to yellow solid (predicted)	General knowledge of similar compounds	
Melting Point	240.0-240.2 °C[2]	ChemicalBook	
Boiling Point	461.0 ± 40.0 °C (Predicted)[2]	ChemicalBook	
Solubility	Soluble in DMSO and other polar organic solvents (predicted). Low solubility in water is expected.	Inferred from related pyridazinone solubility data[3]	

Table 3: Predicted Spectroscopic Data for 6,6'-Dimethyl-3,3'-bipyridazine

Technique	Predicted Data	
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): ~8.0-8.5 (d, 2H, pyridazine ring), ~7.5-7.8 (d, 2H, pyridazine ring), ~2.8 (s, 6H, -CH ₃)	
¹³ C NMR (100 MHz, CDCl ₃)	δ (ppm): ~160 (C-CH ₃), ~150 (quaternary C), ~125-135 (CH), ~22 (-CH ₃)	
FT-IR (KBr, cm ⁻¹)	~3050 (Ar-H stretch), ~2950 (C-H stretch), ~1600, 1550, 1480 (C=C and C=N stretching), ~800-900 (Ar-H out-of-plane bend)	
Mass Spec. (EI)	m/z (%): 186 (M ⁺ , 100), 171 ([M-CH ₃] ⁺), 157, 130, 104	

Note: The spectroscopic data presented are hypothetical and based on the analysis of structurally similar compounds. Experimental verification is required.



Synthesis

The synthesis of **6,6'-Dimethyl-3,3'-bipyridazine** typically involves the coupling of two 3-halo-6-methylpyridazine precursors. The Ullmann coupling reaction, which utilizes a copper catalyst, is a common method for the formation of biaryl compounds and is applicable here.[4][5]

Representative Experimental Protocol: Ullmann Coupling for the Synthesis of 6,6'-Dimethyl-3,3'-bipyridazine

This protocol is a representative example based on established Ullmann coupling procedures for similar heterocyclic compounds.

Materials:

- 3-lodo-6-methylpyridazine (2 equivalents)
- Copper powder (4 equivalents)
- Dimethylformamide (DMF), anhydrous
- Sand (optional, for improved stirring)
- · Argon or Nitrogen gas supply
- Standard glassware for inert atmosphere reactions

Procedure:

- To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and an inert gas inlet, add 3-iodo-6-methylpyridazine and copper powder. An equal volume of sand can be added to facilitate stirring of the copper powder.
- Evacuate the flask and backfill with an inert gas (Argon or Nitrogen). Repeat this process three times to ensure an inert atmosphere.
- Add anhydrous DMF to the flask via a syringe.



- Heat the reaction mixture to reflux (approximately 153 °C for DMF) with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatographymass spectrometry (GC-MS). The reaction is typically complete within 24-48 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of Celite® to remove the copper and other solid residues. Wash the filter cake with additional DMF.
- Remove the DMF from the filtrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield 6,6'-Dimethyl-3,3'-bipyridazine as a solid.

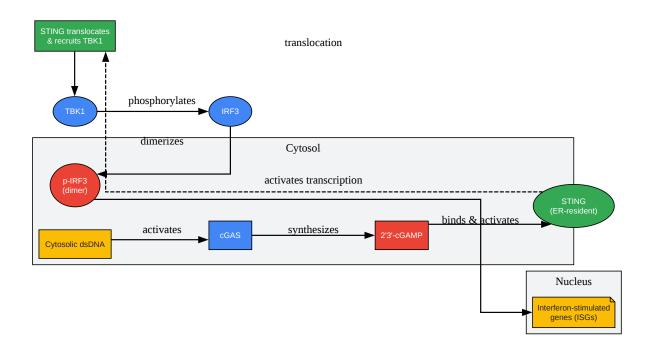
Potential Applications in Drug Discovery

Bipyridazine derivatives have garnered interest in drug discovery, particularly as agonists of the Stimulator of Interferon Genes (STING) receptor.[6] Activation of the STING pathway is a promising strategy in cancer immunotherapy as it can lead to the production of type I interferons and other pro-inflammatory cytokines, thereby stimulating an anti-tumor immune response.

STING Signaling Pathway

The diagram below illustrates the canonical STING signaling pathway, which could potentially be activated by **6,6'-Dimethyl-3,3'-bipyridazine** or its derivatives.





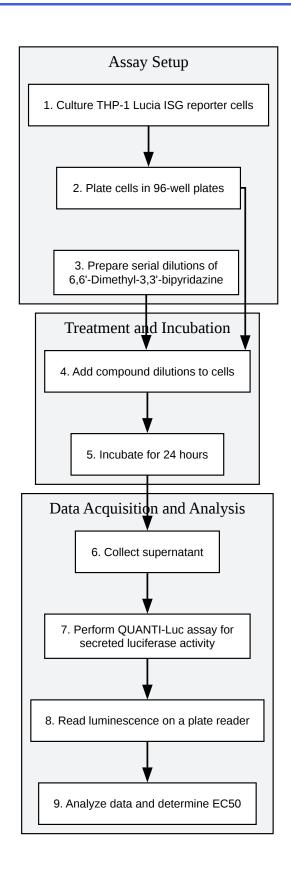
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Caption: Canonical STING signaling pathway.

Experimental Workflow: STING Activation Assay

The following workflow describes a typical cell-based assay to evaluate the ability of **6,6'-Dimethyl-3,3'-bipyridazine** to activate the STING pathway.





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Caption: Workflow for STING activation reporter assay.



Safety and Handling

A specific Safety Data Sheet (SDS) for **6,6'-Dimethyl-3,3'-bipyridazine** is not readily available. Therefore, it should be handled with the standard precautions for a novel chemical compound. Based on the safety information for related heterocyclic compounds, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area, preferably in a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Researchers should always consult the supplier-provided SDS, if available, and perform a thorough risk assessment before handling this compound.

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